Application Notes: VLX600 In Vitro Assays for Colon Cancer Cells

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Compound of Interest

Compound Name:	*VLX600*
CAS No.:	*5625-13-8*
Cat. No.:	*B1657323*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **VLX600** is a small molecule compound identified as a potent anti-cancer agent, particularly effective against metabolically stressed cells found in the nutrient-deprived microenvironments of solid tumors.[1] Its mechanism of action involves the disruption of mitochondrial function, leading to a bioenergetic catastrophe and subsequent cell death in cancer cells.[2] In colon cancer, **VLX600** has demonstrated significant efficacy, selectively targeting malignant cells while showing less toxicity to normal cells.[1] These application notes provide detailed protocols for in vitro assays to evaluate the efficacy and mechanism of **VLX600** in colon cancer cell lines. The protocols cover cell viability, clonogenic survival, apoptosis, and mechanistic studies of mitochondrial function and related signaling pathways.

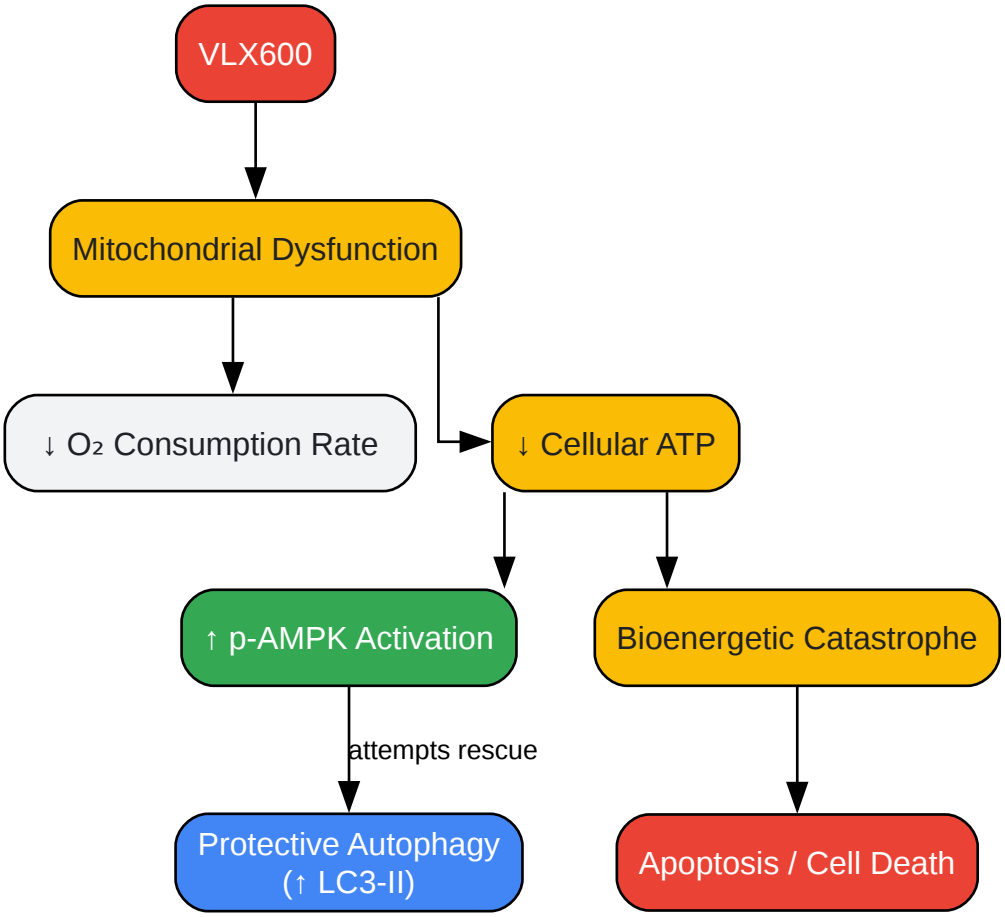
Mechanism of Action

VLX600 primarily targets mitochondrial respiration in cancer cells.[3] This is particularly effective in the often hypoxic and nutrient-poor core of solid tumors where cells are already metabolically compromised.[2] The inhibition of mitochondrial function by **VLX600** leads to a sharp decrease in cellular ATP levels.[2][4] This energy crisis triggers a protective autophagic

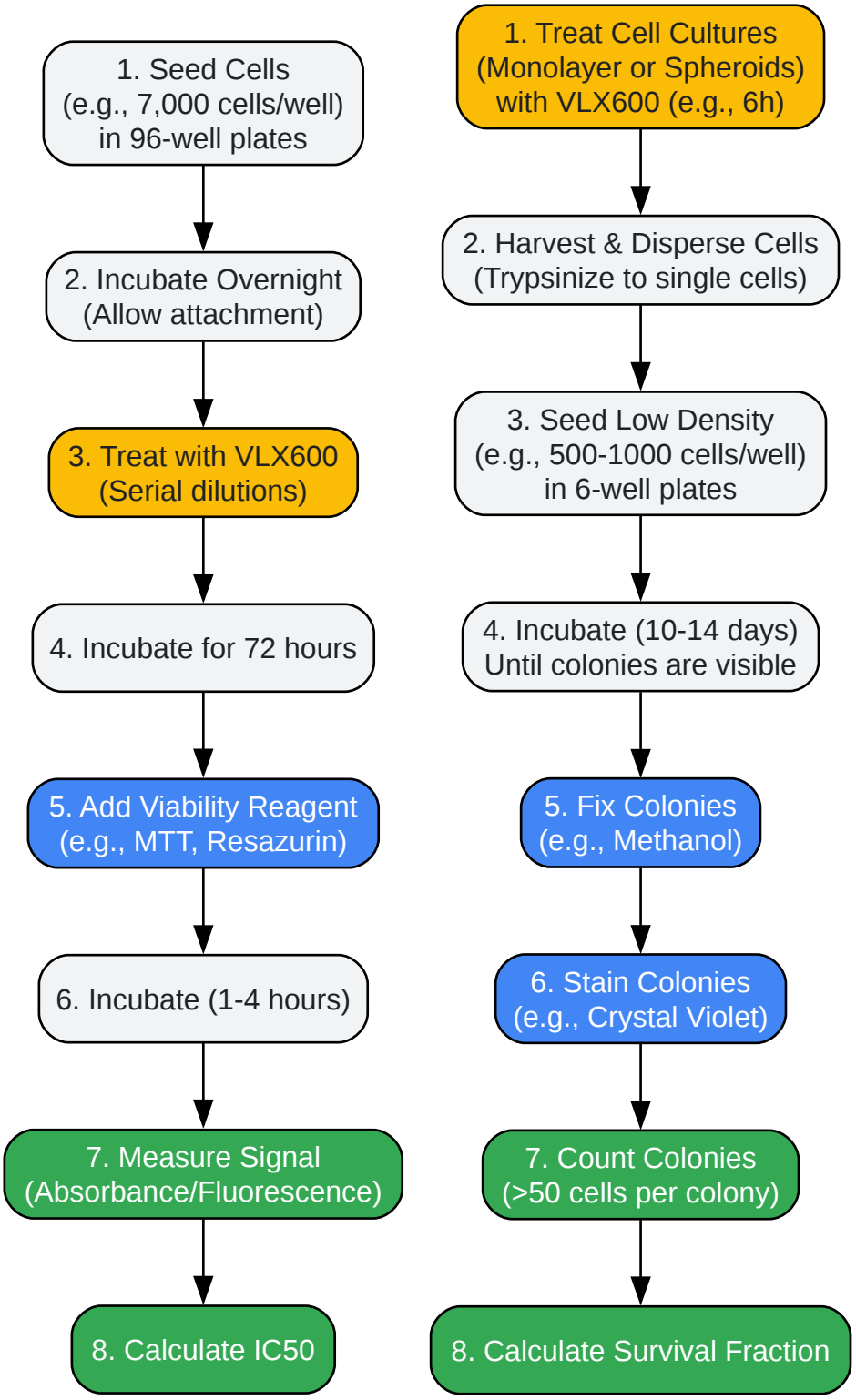
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response, evidenced by the induction of LC3-II.[4] However, this protective mechanism is often insufficient, and the profound bioenergetic collapse ultimately leads to cancer cell apoptosis.[2] In colon cancer cells, this process is also associated with the activation of AMP-activated protein kinase (AMPK), a key sensor of cellular energy status.[4]

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